

# Sodium D-tartrate CAS number and safety data sheet

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## Compound of Interest

Compound Name: Sodium D-tartrate

Cat. No.: B8752118

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## An In-depth Technical Guide to Sodium D-Tartrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **sodium D-tartrate**, including its chemical identity, safety data, and key applications in research and development. The information is presented to be a valuable resource for professionals in the scientific community.

## Chemical Identification and Properties

**Sodium D-tartrate** is a salt of D-tartaric acid. It is commercially available in both anhydrous and dihydrate forms.

Identifier	Anhydrous Sodium D-Tartrate	Sodium D-Tartrate Dihydrate
CAS Number	868-18-8[1]	6106-24-7[1]
Molecular Formula	C <sub>4</sub> H <sub>4</sub> Na <sub>2</sub> O <sub>6</sub>	C <sub>4</sub> H <sub>4</sub> Na <sub>2</sub> O <sub>6</sub> ·2H <sub>2</sub> O[2][3]
Molecular Weight	194.05 g/mol	230.08 g/mol [3]
Appearance	White crystalline powder	White crystalline powder[4]
Solubility	Soluble in water	290 g/L in water[3]
Density	Not readily available	1.820 g/cm <sup>3</sup> [5]
Storage Class	Not specified	11 - Combustible Solids[3]

## Safety Data Sheet Summary

The following table summarizes key safety information for **sodium D-tartrate** dihydrate. Users should always consult the full Safety Data Sheet (SDS) from their supplier before handling the chemical.

Safety Information	Details
GHS Classification	Not classified as a hazardous substance or mixture according to the Globally Harmonized System (GHS).[6][7]
First Aid Measures	Inhalation: Move person into fresh air.[6] Skin Contact: Wash off with soap and plenty of water.[6] Eye Contact: Flush eyes with water as a precaution.[6] Ingestion: Rinse mouth with water.[6]
Handling and Storage	Handling: Avoid dust formation. Provide appropriate exhaust ventilation at places where dust is formed.[6] Storage: Store in a cool place. Keep container tightly closed in a dry and well-ventilated place.[6]
Personal Protection	Eye/Face Protection: Use safety glasses with side-shields. Skin Protection: Handle with gloves.[6] Respiratory Protection: Respiratory protection is not required for normal use.[6]
Fire Fighting	Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6]
Toxicological Info	To the best of current knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.[6] May cause skin, eye, and respiratory tract irritation.[8]

## Experimental Protocols

**Sodium D-tartrate** is utilized in several key laboratory applications. Detailed methodologies for two common procedures are provided below.

## Standardization of Karl Fischer Reagent

Sodium tartrate dihydrate is a primary standard for the determination of the water equivalence of Karl Fischer reagents due to its stable and precise water content of 15.66%.<sup>[9]</sup>

Materials:

- Karl Fischer Titrator (volumetric or coulometric)
- Sodium Tartrate Dihydrate (Reference Standard Grade)
- Anhydrous Methanol (or other suitable solvent)
- Karl Fischer Reagent
- Analytical Balance (readable to 0.1 mg)
- Weighing boat

Procedure:

- Add a suitable volume of anhydrous methanol to the titration vessel of the Karl Fischer titrator.
- Titrate the solvent with the Karl Fischer reagent to a stable endpoint to neutralize any residual water.
- Accurately weigh approximately 150-350 mg of sodium tartrate dihydrate into a weighing boat.
- Carefully transfer the weighed sodium tartrate dihydrate into the conditioned titration vessel.
- Ensure the substance dissolves completely. Gentle stirring will facilitate dissolution.
- Titrate the sample with the Karl Fischer reagent to the electrometric endpoint.
- Record the volume of Karl Fischer reagent consumed.
- The water equivalence factor (F), in mg of water per mL of reagent, is calculated using the following formula:  $F = (0.1566 * w) / v$  where:

- $w$  is the weight of the sodium tartrate dihydrate in mg.
- $v$  is the volume of the Karl Fischer reagent consumed in mL.

## Protein Crystallization via Hanging Drop Vapor Diffusion

Sodium tartrate is used as a precipitant in protein crystallization. The following is a general protocol for the hanging drop vapor diffusion method. Optimal conditions, including the concentration of **sodium D-tartrate**, will be protein-specific and require screening.

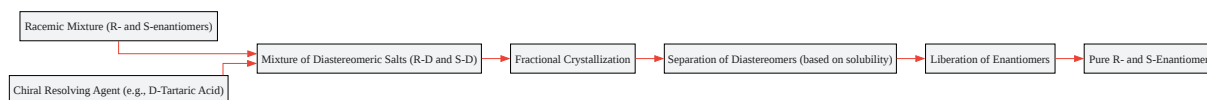
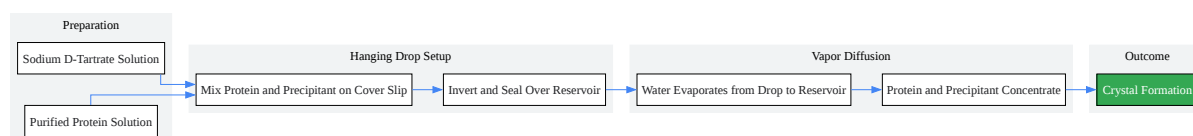
Materials:

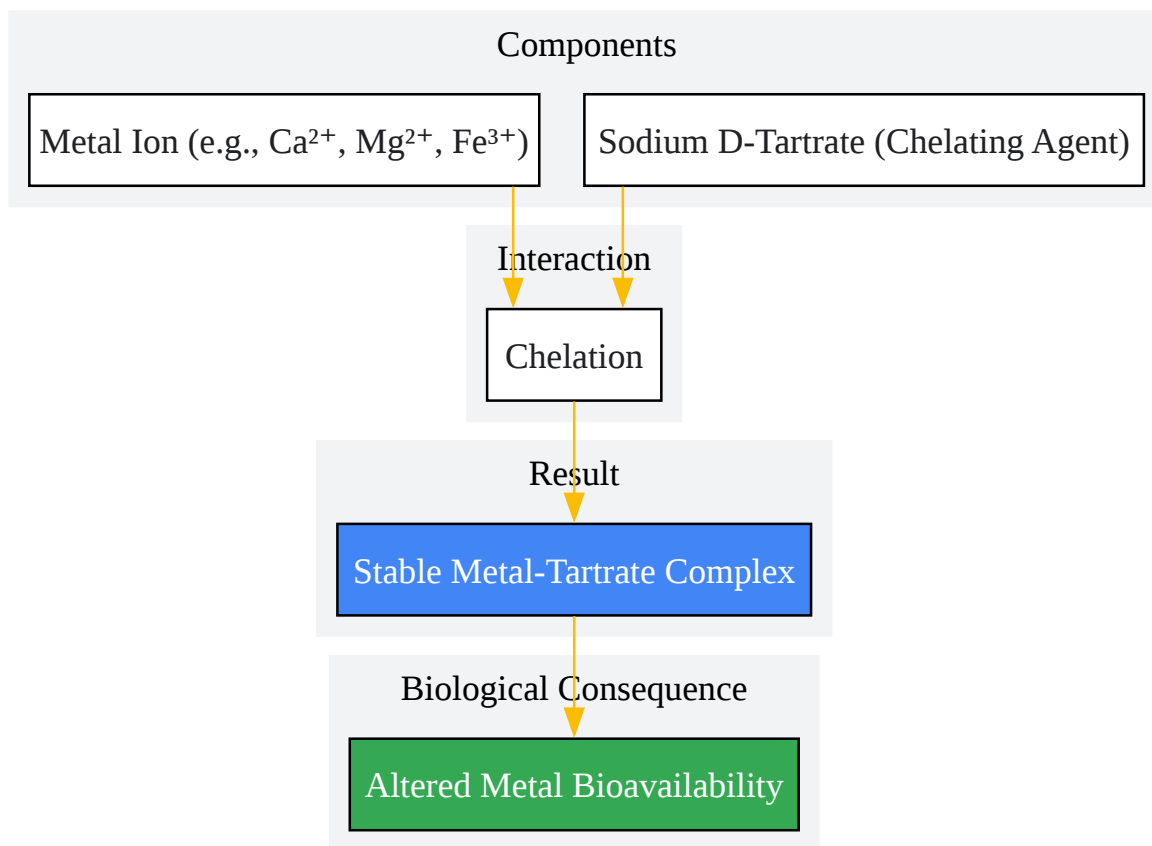
- Purified protein solution (at a suitable concentration, e.g., 5-20 mg/mL)
- **Sodium D-tartrate** solution (stock solution, e.g., 2.0 M)
- Buffer solution (compatible with the protein)
- 24-well crystallization plate
- Siliconized glass cover slips
- Sealing grease or tape
- Micropipettes and tips

Procedure:

- Prepare a reservoir solution in the wells of the crystallization plate. This solution will contain the precipitant (**sodium D-tartrate**) at a desired concentration, along with a buffer. A typical starting concentration for sodium tartrate could be in the range of 0.4 M to 1.0 M.
- Apply a thin, even ring of sealing grease around the top of each well.
- On a clean, siliconized cover slip, pipette a small volume (e.g., 1-2  $\mu$ L) of the purified protein solution.
- To the same drop, add an equal volume of the reservoir solution. Avoid introducing bubbles.

- Carefully invert the cover slip and place it over the well, ensuring the hanging drop is suspended above the reservoir solution.
- Press gently on the cover slip to create an airtight seal with the grease.
- Store the crystallization plate in a stable environment (e.g., a temperature-controlled incubator) and monitor for crystal growth over time (days to weeks).





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- To cite this document: BenchChem. [Sodium D-tartrate CAS number and safety data sheet]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8752118#sodium-d-tartrate-cas-number-and-safety-data-sheet]

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